

Spectroscopic Elucidation of Methyl 3-(tetradecyloxy)benzoate: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: Methyl 3-(tetradecyloxy)benzoate

CAS No.: 40654-43-1

Cat. No.: B8741163

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Executive Summary & Chemical Profiling

As a Senior Application Scientist, I approach the spectroscopic validation of lipid-conjugated aromatics not merely as a checklist of peaks, but as a cohesive narrative of electron density, steric environments, and molecular dynamics. **Methyl 3-(tetradecyloxy)benzoate** (CAS: 40654-43-1)[1] is a classic example of an amphiphilic molecule, featuring a polar, electron-withdrawing methyl ester group and a highly lipophilic, electron-donating tetradecyloxy chain attached to a benzene core.

The primary analytical challenge with this compound is the overwhelming aliphatic signal generated by the 14-carbon lipid tail, which can obscure trace impurities. Therefore, a multi-modal, self-validating spectroscopic approach—utilizing NMR, FTIR, and EI-MS—is required to definitively prove regiochemistry and structural integrity.

This creates a highly predictable, yet complex, splitting pattern. For instance, H-2 is situated between the EWG and EDG, experiencing competing effects, whereas H-4 is heavily shielded by the adjacent ether oxygen. These assignments align with standard empirical rules for .

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Chemical Shift (ppm)	Multiplicity	Integration	J (Hz)	Assignment	Causality / Electronic Environment
7.61	dt	1H	7.7, 1.2	H-6 (Aromatic)	Deshielded by ortho-ester carbonyl
7.55	dd	1H	2.5, 1.5	H-2 (Aromatic)	Competing effects between ester and ether
7.28	t	1H	8.0	H-5 (Aromatic)	Meta to both substituents; baseline shift
7.05	ddd	1H	8.2, 2.5, 1.0	H-4 (Aromatic)	Shielded by ortho-ether oxygen
3.99	t	2H	6.5	-O-CH ₂ - (Aliphatic)	Strongly deshielded by adjacent ether oxygen
3.90	s	3H	-	-COOCH ₃ (Ester)	Deshielded by ester oxygen
1.78	m	2H	-	-O-CH ₂ -CH ₂ -	β-position to ether linkage
1.26 - 1.45	m	22H	-	-(CH ₂) ₁₁ -	Bulk aliphatic chain (lipid tail)

| 0.88 | t | 3H | 6.8 | -CH₃ (Terminal) | Terminal methyl group of lipid chain |

Table 2: ¹³C NMR Assignments (100 MHz, CDCl₃)

Chemical Shift (ppm)	Assignment	Carbon Type	Mechanistic Note
167.0	C=O	Ester Carbonyl	Highly deshielded sp ² carbon
159.0	C-3	Aromatic (C-O)	Ipso carbon attached to ether oxygen
131.5	C-1	Aromatic (C-C=O)	Ipso carbon attached to ester
129.3, 121.8, 119.5, 114.8	C-5, C-6, C-4, C-2	Aromatic (CH)	Resonances dictated by EWG/EDG push-pull
68.2	-O-CH ₂ -	Aliphatic (Ether)	Alpha carbon to ether oxygen
52.1	-OCH ₃	Aliphatic (Ester)	Methoxy carbon
31.9, 29.7-29.2, 26.0, 22.7	-(CH ₂) ₁₂ -	Aliphatic Chain	Overlapping signals due to identical environments

| 14.1 | -CH₃ | Terminal Methyl | Standard terminal aliphatic shift |

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR provides orthogonal confirmation of the functional groups. The presence of the long tetradecyl chain dominates the high-wavenumber region, while the ester and ether linkages provide distinct, sharp signals in the fingerprint region.

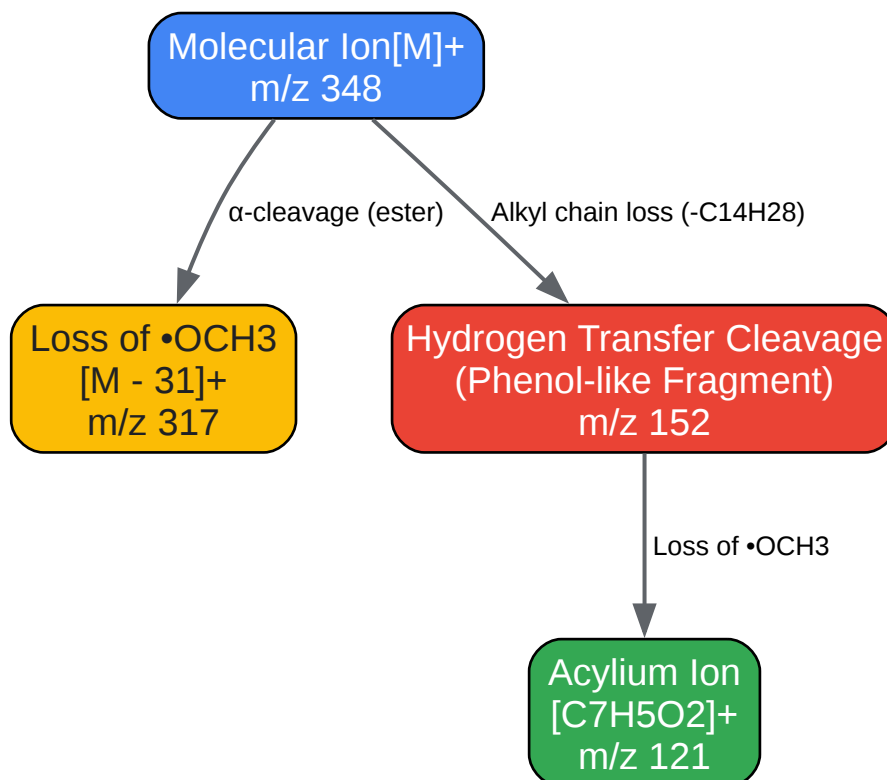
Table 3: FTIR Key Vibrational Modes (ATR)

Wavenumber (cm ⁻¹)	Intensity	Mode Description	Structural Correlation
2920, 2850	Strong	C-H (sp ³) stretch	Asymmetric/Symmetric stretch of the tetradecyl chain
1720	Strong	C=O stretch	Conjugated ester carbonyl
1585, 1445	Medium	C=C stretch	Aromatic ring skeletal vibrations
1280, 1220	Strong	C-O stretch	Ester and ether asymmetric stretching

| 1100 | Medium | C-O stretch | Symmetric ether stretch |

Mass Spectrometry (EI-MS) & Fragmentation Dynamics

Under standard 70 eV Electron Impact (EI) conditions, **Methyl 3-(tetradecyloxy)benzoate** (MW: 348.53 g/mol) exhibits a highly predictable fragmentation cascade. The molecular ion [M]⁺ is typically visible but weak due to the facile cleavage of the long alkyl chain. According to standard fragmentation rules documented in the, long-chain alkoxyaromatics undergo a classic hydrogen-transfer rearrangement.



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Figure 2: Primary EI-MS fragmentation pathways of **Methyl 3-(tetradecyloxy)benzoate**.

Self-Validating Experimental Protocols

To ensure uncompromising scientific integrity, do not merely run the instruments; build self-validation into your workflow. The following protocols are designed to eliminate false positives and instrumental drift.

Protocol A: Quantitative NMR Acquisition

Causality: The highly lipophilic tetradecyl chain causes micelle-like aggregation in polar solvents. $CDCl_3$ is strictly required to ensure complete solvation and sharp lineshapes.

- Sample Preparation: Dissolve exactly 15 mg of the analyte in 0.6 mL of anhydrous $CDCl_3$.

- **Self-Validating Mechanism:** Ensure the CDCl_3 contains 0.03% v/v Tetramethylsilane (TMS). The TMS serves as the absolute zero-point calibrant (0.00 ppm). The residual CHCl_3 peak at 7.26 ppm acts as a secondary internal validation point to confirm solvent integrity.
- **^1H Acquisition:** Acquire at 400 MHz using a 30° pulse angle, 16 scans, and a 1-second relaxation delay (D1) to ensure complete relaxation of the aromatic protons.
- **^{13}C Acquisition:** Acquire at 100 MHz using WALTZ-16 broadband proton decoupling. Set D1 to 2 seconds. Expert Note: WALTZ-16 prevents Nuclear Overhauser Effect (NOE) distortions, ensuring the quaternary carbons (C-1, C-3, C=O) are accurately resolved despite their long T1 relaxation times.

Protocol B: ATR-FTIR Validation

- **Background Calibration:** Perform a 32-scan background acquisition of the empty Diamond ATR crystal. **Self-Validating Mechanism:** This mathematically subtracts atmospheric CO_2 (2350 cm^{-1}) and H_2O vapor, preventing them from masking the analyte's C=O stretch.
- **Sample Application:** Deposit 2-3 mg of the solid sample onto the crystal. Apply consistent pressure using the anvil to ensure uniform optical contact.
- **Acquisition:** Scan from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1} .

Protocol C: GC-MS (Electron Impact)

- **Instrument Tuning:** Before sample injection, tune the mass spectrometer using Perfluorotributylamine (PFTBA). **Self-Validating Mechanism:** PFTBA guarantees the m/z axis is perfectly calibrated across the mass range (m/z 69, 219, 502) and validates the electron multiplier's sensitivity.
- **Injection:** Inject $1\text{ }\mu\text{L}$ of a 1 mg/mL solution (in Hexane) into the GC inlet at 250°C with a 50:1 split ratio to prevent column overloading by the heavy lipid chain.
- **Ionization:** Utilize a 70 eV electron beam. The rigid standardization of 70 eV ensures the resulting fragmentation pattern can be directly cross-referenced against authoritative databases like the .

References

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